An In-Depth Technical Guide to the Physical Properties of Trichlorothiazole

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Compound of Interest

Compound Name:	*Trichlorothiazole*
CAS No.:	*50844-30-9*
Cat. No.:	*B1608697*

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Introduction: Unveiling **Trichlorothiazole**

Trichlorothiazole, scientifically identified as 2,4,5-**Trichlorothiazole**, is a halogenated heterocyclic compound with the molecular formula C_3Cl_3NS. Its structure, featuring a thiazole ring heavily substituted with chlorine atoms, imparts significant chemical reactivity, making it a subject of interest in synthetic chemistry and as a potential building block for more complex molecules. An accurate understanding of its physical properties, such as boiling and melting points, is fundamental for its purification, handling, and application in further chemical synthesis and drug development processes. These parameters are critical indicators of a substance's purity and are essential for designing and controlling reaction conditions.

This technical guide provides a comprehensive overview of the experimentally determined boiling and melting points of 2,4,5-**Trichlorothiazole**. It delves into the methodologies for their determination, the significance of experimental conditions, the impact of purity on these physical constants, and a brief overview of computational prediction approaches.

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Core Physical Properties of 2,4,5-Trichlorothiazole

The fundamental physical properties of 2,4,5-**Trichlorothiazole** are summarized in the table below. These values are critical for laboratory and industrial applications, providing a baseline for handling and purification protocols.

Physical Property	Value	Conditions
Melting Point	-13 °C	Not specified
Boiling Point	78 °C	at 11 Torr

Source: CAS Common Chemistry[1]

In-Depth Analysis of Physical Properties

Melting Point: A Criterion for Purity

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. For a pure substance, this transition occurs over a very narrow range, often referred to as a sharp melting point. The experimentally determined melting point of 2,4,5-**Trichlorothiazole** is -13 °C.[1]

The presence of impurities typically leads to a depression and broadening of the melting point range.[2] This phenomenon, known as melting point depression, is a direct consequence of the disruption of the crystal lattice of the pure compound by foreign molecules. Therefore, the determination of the melting point is a crucial, straightforward, and initial assessment of a sample's purity.[2][3] A sharp melting range close to the reference value is a strong indicator of high purity.

Boiling Point and the Influence of Pressure

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.[4][5] The reported boiling point for 2,4,5-**Trichlorothiazole** is 78 °C at a reduced pressure of 11 Torr.[1]

It is crucial for researchers to note the pressure at which a boiling point is determined. Many organic compounds decompose at their atmospheric boiling points. By reducing the ambient

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pressure, the boiling point is significantly lowered, allowing for distillation and purification of thermally sensitive compounds.[5] For instance, a general rule of thumb suggests that for many liquids, the boiling point will drop by approximately 0.5°C for every 10 mm Hg decrease in pressure near standard atmospheric pressure (760 mm Hg). At lower pressures, a 10°C drop in boiling point can be observed for each halving of the pressure.

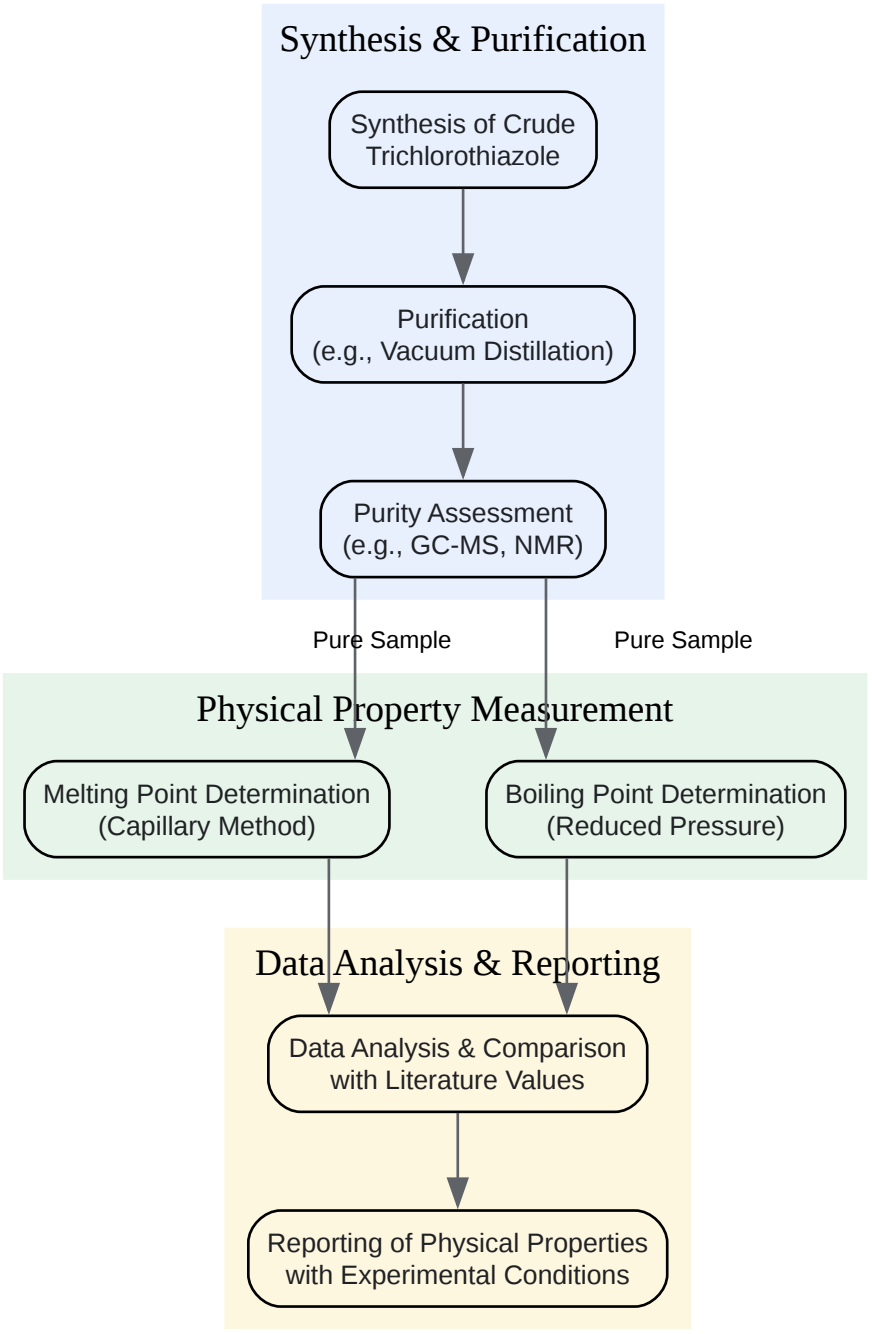
Methodologies for Determining Physical Properties

The accurate determination of melting and boiling points relies on standardized experimental protocols. These methods are designed to ensure reproducibility and comparability of data across different laboratories.

Experimental Determination of Melting and Boiling Points

A generalized workflow for the experimental determination of the physical properties of a chemical compound like **Trichlorothiazole** is depicted in the diagram below. This process emphasizes the importance of sample purity, which is often achieved through purification techniques such as distillation or chromatography, before the final measurement of physical constants.

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Caption: Workflow for the Determination of Physical Properties.

Melting Point Determination Protocol (Capillary Method):

- Sample Preparation: A small amount of the finely powdered, dry sample of **Trichlorothiazole** is packed into a thin-walled capillary tube, sealed at one end.[6]

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- Apparatus Setup: The capillary tube is attached to a thermometer, and both are placed in a heating bath (e.g., a Thiele tube or a modern digital melting point apparatus).
- Heating: The heating bath is heated slowly and steadily.[3][6] The rate of heating should be slow near the expected melting point to ensure thermal equilibrium.[6]
- Observation: The temperature at which the substance first begins to melt and the temperature at which it completely liquefies are recorded as the melting point range.[3] For a pure compound, this range is typically narrow.

Boiling Point Determination Protocol (Reduced Pressure):

- Apparatus Setup: A small quantity of **Trichlorothiazole** is placed in a distillation flask connected to a condenser, a receiving flask, and a vacuum source. A thermometer is positioned so that the bulb is just below the side arm leading to the condenser.
- Pressure Regulation: The pressure inside the apparatus is reduced to the desired level (e.g., 11 Torr) using a vacuum pump and monitored with a manometer.
- Heating: The sample is heated gently. The introduction of boiling chips or a magnetic stirrer ensures smooth boiling.
- Observation: The temperature is recorded when the liquid is boiling, and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded pressure.[7]

Computational Prediction of Physical Properties

In addition to experimental determination, computational methods can be employed to predict the boiling and melting points of chemical compounds. These methods often utilize quantitative structure-property relationship (QSPR) models, which correlate the chemical structure with its physical properties.[8] Machine learning algorithms, such as linear regression and neural networks, can be trained on large datasets of known compounds to predict the properties of new molecules.[8][9]

While these predictive tools are valuable, especially in the early stages of drug discovery for virtual screening, they have limitations. The prediction of melting points is particularly complex

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as it depends not only on intermolecular forces but also on the intricacies of the crystal lattice packing.[8] Therefore, experimentally determined values remain the gold standard for accuracy and reliability.

The Critical Role of Sample Purity

The purity of a chemical substance is a crucial parameter that significantly influences its physical properties and, consequently, the reproducibility of experimental results.[10][11] In the context of drug development and scientific research, using well-characterized and pure compounds is essential for obtaining reliable and interpretable data.[10][11]

Impurities, which can be unreacted starting materials, by-products from the synthesis, or residual solvents, can lead to inaccurate measurements of physical constants.[12] As previously mentioned, impurities tend to lower and broaden the melting point range of a solid.[2] Similarly, the boiling point of a liquid can be affected by the presence of volatile or non-volatile impurities. Therefore, rigorous purification and subsequent purity assessment are indispensable steps before determining the physical properties of a compound like **Trichlorothiazole**.[10][11]

Conclusion

The accurate determination and understanding of the physical properties of 2,4,5-**Trichlorothiazole**, namely its melting point of -13 °C and boiling point of 78 °C at 11 Torr, are of paramount importance for its application in scientific research and development. This guide has provided an in-depth overview of these properties, the experimental methodologies for their measurement, the critical influence of pressure and purity, and the role of computational prediction. For researchers and scientists working with this compound, adherence to rigorous experimental protocols and a thorough understanding of the principles outlined herein will ensure the generation of reliable and reproducible data, which is the cornerstone of scientific integrity.

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